

6-TAMRA Free Acid Powder: A Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name: 6-TAMRA free acid

Cat. No.: B126143

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the safe handling, storage, and application of 6-TAMRA (6-Carboxytetramethylrhodamine) free acid powder. This document is intended for laboratory personnel, including researchers, scientists, and professionals in the field of drug development, who work with this fluorescent dye.

Chemical and Physical Properties

6-TAMRA is a single isomer of carboxytetramethylrhodamine, a bright, orange-fluorescent dye widely used for labeling peptides, proteins, and nucleic acids.^{[1][2]} Its free acid form contains a carboxylic acid group that can be conjugated to primary amines using carbodiimide chemistry.

Property	Value
Molecular Formula	C ₂₅ H ₂₂ N ₂ O ₅
Molecular Weight	430.45 g/mol [2]
Appearance	Dark red to purple solid powder
Solubility	Soluble in DMSO, DMF, and methanol.[2]
Excitation Maximum (λ _{ex})	~553 nm[2]
Emission Maximum (λ _{em})	~575 nm[2]
Molar Extinction Coefficient (ε)	~92,000 cm ⁻¹ M ⁻¹ [2]

Safety and Hazards

While extensive toxicological data for **6-TAMRA free acid** is not available, it is crucial to handle the compound with care, assuming it may be potentially hazardous. The GHS classification for 6-Carboxytetramethylrhodamine indicates that it may cause skin irritation, serious eye irritation, and respiratory irritation.[3]

Potential Health Effects:

- Inhalation: May cause respiratory tract irritation.[3][4]
- Skin Contact: May cause skin irritation.[3]
- Eye Contact: May cause serious eye irritation.[3]
- Ingestion: May be harmful if swallowed.

It is important to note that the toxicological properties have not been thoroughly investigated.[5] Therefore, appropriate personal protective equipment (PPE) should be worn at all times when handling this compound.

Handling and Storage

Personal Protective Equipment (PPE)

When handling **6-TAMRA free acid** powder, the following PPE is mandatory:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses with side shields or goggles.
- Lab Coat: A standard laboratory coat.
- Respiratory Protection: When handling the powder outside of a chemical fume hood, a NIOSH-approved respirator for dusts is recommended to avoid inhalation.

Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when weighing or transferring the powder to minimize inhalation of dust.
- Avoid generating dust.
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.

Storage

- Store **6-TAMRA free acid** powder at -20°C for long-term storage.^[2]
- Keep the container tightly closed.
- Protect from light and moisture.^[6]

Stock solutions of 6-TAMRA in anhydrous DMSO can be stored at -20°C for up to one month or at -80°C for up to six months.^[2] It is advisable to aliquot stock solutions to avoid repeated freeze-thaw cycles.

Experimental Protocols

6-TAMRA free acid can be conjugated to primary amines on biomolecules through the formation of an amide bond. This typically requires the activation of the carboxylic acid group using a carbodiimide, such as 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC or EDAC),

often in the presence of N-hydroxysuccinimide (NHS) or its water-soluble analog, Sulfo-NHS, to enhance the efficiency of the reaction.

General Protocol for Conjugation of 6-TAMRA Free Acid to a Protein using EDC/NHS Chemistry

This protocol provides a general guideline. The optimal conditions (e.g., molar ratios, reaction time) may need to be determined empirically for each specific application.

Materials:

- **6-TAMRA free acid**
- Protein to be labeled (in an amine-free buffer, e.g., MES or PBS)
- EDC (1-ethyl-3-(3-dimethylaminopropyl)carbodiimide)
- Sulfo-NHS (N-hydroxysulfosuccinimide)
- Anhydrous Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO)
- Activation Buffer (e.g., 0.1 M MES, 0.5 M NaCl, pH 6.0)
- Coupling Buffer (e.g., 0.1 M PBS, pH 7.2-7.5)
- Quenching Buffer (e.g., 1 M Tris-HCl, pH 8.5)
- Purification column (e.g., desalting column)

Procedure:

- **Prepare Protein Solution:** Dissolve the protein in the Coupling Buffer at a concentration of 1-10 mg/mL.
- **Prepare 6-TAMRA Stock Solution:** Dissolve **6-TAMRA free acid** in anhydrous DMF or DMSO to a concentration of 10 mg/mL.

- Prepare EDC and Sulfo-NHS Solutions: Immediately before use, prepare solutions of EDC and Sulfo-NHS in the Activation Buffer.
- Activation of 6-TAMRA:
 - In a microcentrifuge tube, combine the 6-TAMRA stock solution with the Activation Buffer.
 - Add a molar excess of EDC and Sulfo-NHS to the 6-TAMRA solution. A 2- to 10-fold molar excess of EDC and Sulfo-NHS over 6-TAMRA is a common starting point.
 - Incubate the mixture for 15-30 minutes at room temperature to activate the carboxylic acid.
- Conjugation to Protein:
 - Add the activated 6-TAMRA solution to the protein solution. The molar ratio of dye to protein should be optimized, but a starting point of 10:1 to 20:1 is often used.
 - Incubate the reaction for 1-2 hours at room temperature, protected from light.
- Quenching the Reaction:
 - Add the Quenching Buffer to the reaction mixture to a final concentration of 50-100 mM.
 - Incubate for 15-30 minutes at room temperature.
- Purification:
 - Remove the unreacted dye and byproducts by passing the reaction mixture through a desalting column equilibrated with an appropriate storage buffer (e.g., PBS).
- Storage of the Conjugate: Store the purified labeled protein at 4°C for short-term storage or at -20°C or -80°C for long-term storage. Protect from light.

Disposal

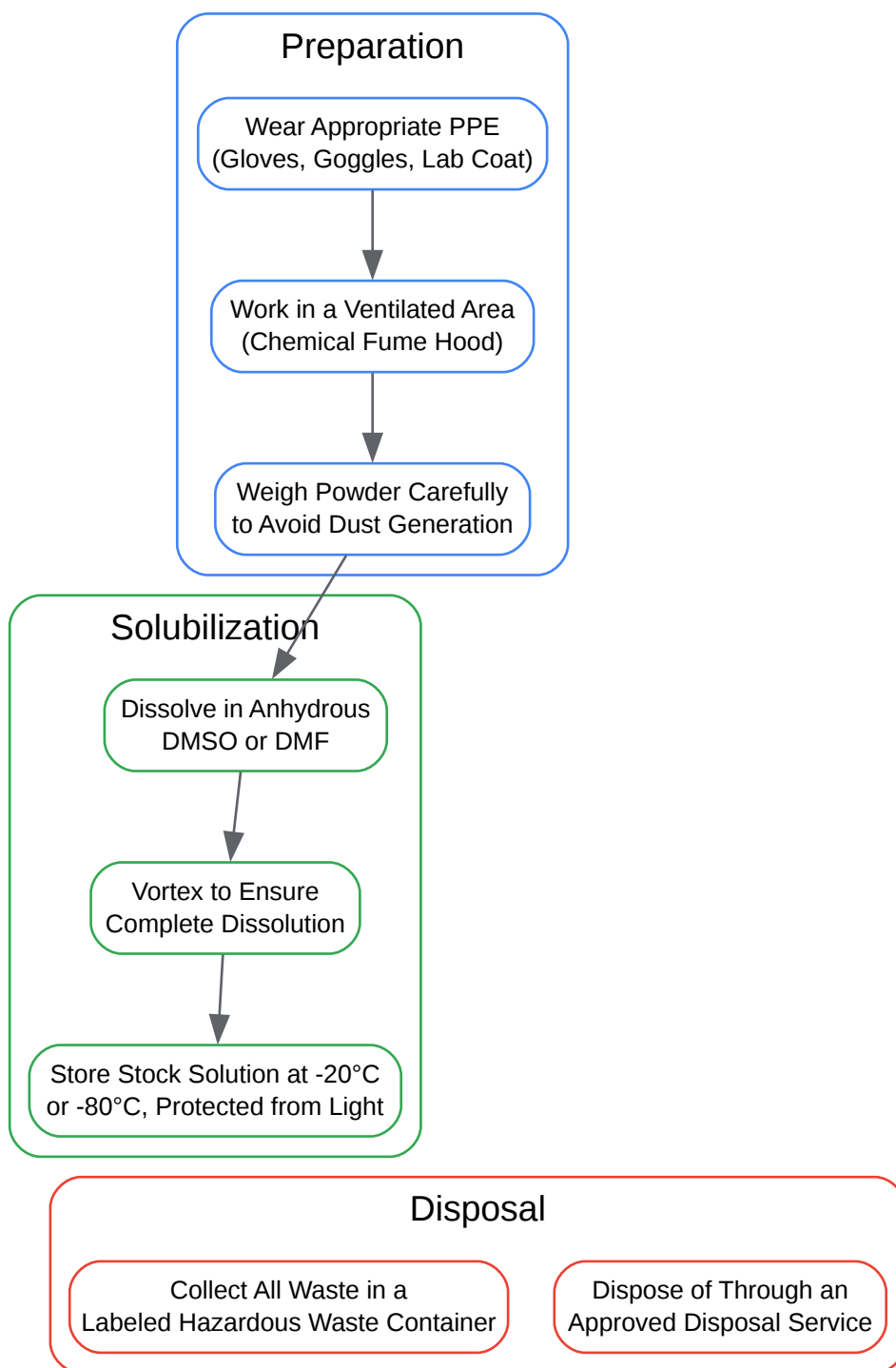
Dispose of **6-TAMRA free acid** powder and any contaminated materials as hazardous chemical waste. Rhodamine dyes are considered toxic and are a biohazard, particularly to

aquatic life.^[1] Do not dispose of them with household garbage or down the drain.^[1] All waste, including unused stock solutions, contaminated labware, and personal protective equipment, should be collected in a designated, labeled hazardous waste container and disposed of through an approved professional disposal service in accordance with local, state, and federal regulations.^[1]

Visualizations

The following diagrams illustrate key workflows and concepts related to the handling and application of **6-TAMRA free acid**.

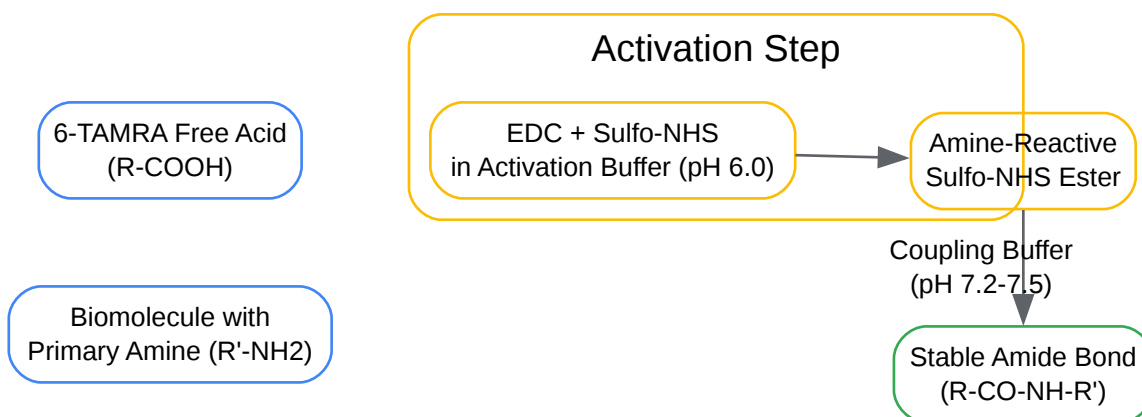
Workflow for Handling 6-TAMRA Free Acid Powder



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Safe handling workflow for 6-TAMRA powder.

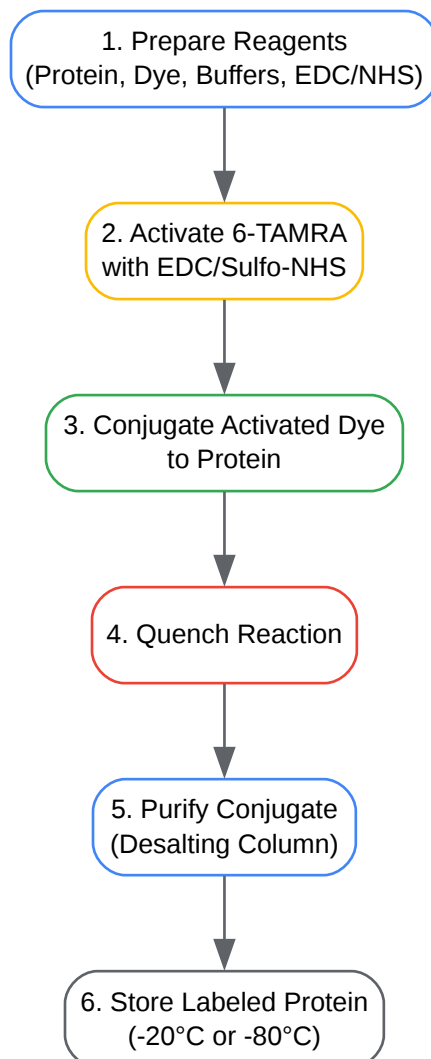
EDC/NHS Conjugation of 6-TAMRA Free Acid to a Primary Amine



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Chemical pathway for **6-TAMRA free acid** conjugation.

Experimental Workflow for Protein Labeling



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References

- 1. How should rhodamines be disposed of? | AAT Bioquest [aatbio.com]
- 2. medchemexpress.com [medchemexpress.com]

- 3. 6-Carboxytetramethylrhodamine | C₂₅H₂₂N₂O₅ | CID 2762604 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. peptide.com [peptide.com]
- 5. docs.aatbio.com [docs.aatbio.com]
- 6. documents.thermofisher.com [documents.thermofisher.com]
- To cite this document: BenchChem. [6-TAMRA Free Acid Powder: A Technical Guide to Safe Handling and Application]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b126143#safety-and-handling-of-6-tamra-free-acid-powder]

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